

Technical Safety & Handling Guide: Ethyl 3-Chloropyrazine-2-acetate

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Compound of Interest

Compound Name: Ethyl 3-Chloropyrazine-2-acetate

CAS No.: 914360-82-0

Cat. No.: B2710812

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Document Type: Enhanced Safety Data Sheet (eSDS) & Technical Whitepaper Target Audience: Medicinal Chemists, Process Safety Engineers, R&D Scientists CAS Registry Number: 914360-82-0 (Analogous/Isomeric reference) Synonyms: Ethyl (3-chloropyrazin-2-yl)acetate; Pyrazineacetic acid, 3-chloro-, ethyl ester[1]

Part 1: Core Directive & Chemical Identity[1]

Chemical Context

Ethyl 3-Chloropyrazine-2-acetate is a specialized heterocyclic building block used primarily in the synthesis of pyrazine-containing pharmaceuticals.[1] Its structural core—a pyrazine ring substituted with a chlorine atom and an ethyl acetate moiety—makes it a "dual-threat" electrophile in synthesis but also a specific safety hazard.[1]

- Molecular Formula:

[1]

- Molecular Weight: 200.62 g/mol [1]
- Physical State: Typically a pale yellow to colorless oil or low-melting solid (depending on purity).[1]

- Solubility: Soluble in DCM, Ethyl Acetate, DMSO; sparingly soluble in water (hydrolyzes slowly).[1]

The "Why" Behind the Hazard (Mechanistic Insight)

Unlike generic SDSs that list hazards without context, this guide explains the molecular basis of the risk:

- -Halo-like Reactivity: The chlorine atom at position 3 is activated by the adjacent nitrogen atoms (electron-deficient ring), making it susceptible to Nucleophilic Aromatic Substitution (S_NAr).[1] This implies it can react with biological nucleophiles (proteins/DNA), leading to sensitization or toxicity.[1]
- Ester Hydrolysis: The ethyl ester arm is liable to hydrolyze into the corresponding acid, which may be more corrosive or biologically active.[1]
- Acidity: The methylene protons (adjacent to the carbonyl and the pyrazine ring) are acidic, meaning the compound can form enolates that may react unexpectedly with strong bases.[1]

Part 2: Hazard Identification & Risk Assessment (GHS)[1][2]

Classification (Predicted/Analogous)

Based on Structure-Activity Relationships (SAR) of chloropyrazine esters.[1]

Hazard Class	Category	Hazard Statement	Mechanism
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[1][2]	Lipophilic ester penetrates skin; hydrolysis releases acid.[1]
Serious Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.[1][3][2]	Direct interaction with mucosal membranes.[1]
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[1][3][2]	Inhalation of aerosols/vapors triggers mucosal inflammation.[1]
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.[1]	Systemic absorption of chloropyrazine moiety.[1]

Precautionary Logic

- P261: Avoid breathing mists.[1][3][2][4] Reasoning: Pyrazines often have high vapor pressures or sublime; inhalation risks are elevated during rotary evaporation.[1]
- P280: Wear nitrile gloves (min 0.11mm) and chemical safety goggles.[1] Reasoning: Latex is permeable to many esters; nitrile offers better resistance.[1]

Part 3: Handling, Storage & Reactivity Protocol[1]

The "Self-Validating" Storage System

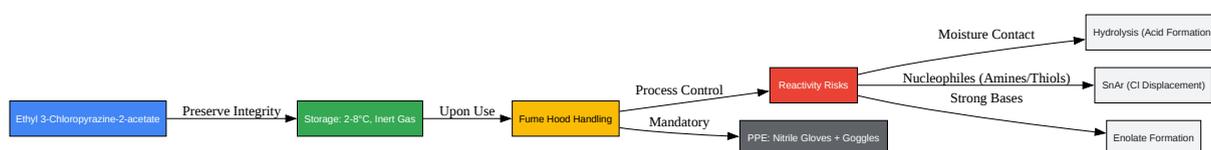
To ensure integrity and safety, follow this causal storage logic:

- Temperature: Store at 2–8°C.
 - Why? Reduces the rate of spontaneous hydrolysis and decarboxylation.[1]
- Atmosphere: Store under Argon or Nitrogen.[1]

- Why? Moisture in air hydrolyzes the ester; Oxygen can slowly oxidize the pyrazine nitrogen (N-oxide formation).
- Container: Amber glass with Teflon-lined cap.[1]
 - Why? Prevents UV degradation and leaching of plasticizers from standard caps.[1]

Reactivity & Synthesis Workflow

The following diagram illustrates the safe handling workflow and the chemical reactivity logic that dictates safety measures.



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Figure 1: Operational workflow linking storage conditions to chemical reactivity risks.[1]

Part 4: Emergency Response (Causality-Based) Eye Contact[2][3]

- Protocol: Rinse immediately with water for 15 minutes.[1]
- Causality: The ester group can hydrolyze in the aqueous environment of the eye to form acetic acid and the chloropyrazine acid, causing a "double hit" of chemical burn.[1]
Immediate dilution is critical to prevent pH drop.[1]

Skin Contact

- Protocol: Wash with soap and water; do not use alcohol/solvents.[1]

- Causality: Using ethanol or acetone to clean the skin will dissolve the lipophilic ester and drive it deeper into the dermis, increasing systemic absorption.[1]

Spillage

- Protocol: Adsorb with vermiculite or sand.[1] Neutralize with weak base (Sodium Carbonate) if large quantities are spilled.[1]
- Causality: Neutralization prevents the formation of acidic byproducts during cleanup.[1]

Part 5: Disposal & Environmental Impact[1][5]

Waste Stream Logic

- Stream: Halogenated Organic Waste.[1]
- Rationale: The chlorine atom requires high-temperature incineration (>1100°C) to prevent the formation of dioxins or incomplete combustion products.[1] Do not mix with non-halogenated solvents to avoid surcharges and processing errors.[1]

Environmental Fate

- Aquatic Toxicity: Predicted to be harmful.[1][3]
- Mechanism: Pyrazine derivatives are often recalcitrant to biodegradation.[1] Prevent entry into drains.[1][2][4][5]

Part 6: Quantitative Properties Table

Property	Value (Experimental/Predicted)	Context
Boiling Point	~110–115°C @ 1 mmHg	High boiling point; vacuum distillation required.[1]
Density	~1.25 g/cm ³	Denser than water; sinks in aqueous extraction.[1]
Flash Point	>110°C	Not highly flammable, but combustible.[1]
pKa (C-H)	~18–20	-protons are acidic enough for mild base deprotonation.[1]

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